

# ethyl formate material safety data sheet (MSDS) analysis

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## Compound of Interest

Compound Name: Ethyl formate

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## Ethyl Formate: A Comprehensive Material Safety Analysis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Ethyl formate**, also known as ethyl methanoate, is a versatile ester with a characteristic rum-like odor, widely utilized as a flavoring agent, an industrial solvent, and a fumigant.<sup>[1]</sup> Its high volatility and flammability, coupled with its toxicological profile, necessitate a thorough understanding of its material safety data sheet (MSDS) for safe handling and use in research and development settings. This technical guide provides a detailed analysis of the material safety of **ethyl formate**, presenting quantitative data in a structured format, outlining key safety protocols, and visualizing critical safety information.

## Physical and Chemical Properties

A comprehensive summary of the key physical and chemical properties of **ethyl formate** is presented in Table 1. This data is essential for understanding the behavior of the substance under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **Ethyl Formate**

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>2</sub>	[1]
Molecular Weight	74.08 g/mol	[1]
Appearance	Clear, colorless liquid	[1][2]
Odor	Pleasant, rum-like, fruity	[1][3]
Odor Threshold	17.5 - 19.8 ppm	[4]
Boiling Point	54 °C (1013 hPa)	[1][4]
Melting Point	-80.5 °C	[1][4]
Flash Point	-20 °C (closed cup)	[4][5]
Autoignition Temperature	851°F (455°C)	[5][6]
Flammability Limits	LEL: 2.8%, UEL: 16%	[5]
Vapor Pressure	200 mmHg at 20°C	[2][5]
Specific Gravity	0.922 at 20°C	[5]
Water Solubility	88 g/L at 20°C	[1]
Partition Coefficient (log Pow)	1.504 at 25°C	[4][7]

## Toxicological Data

**Ethyl formate** is classified as acutely toxic if inhaled or swallowed.[1] Understanding its toxicological profile is critical for risk assessment and the implementation of appropriate safety measures.

Table 2: Toxicological Data for **Ethyl Formate**

Parameter	Value	Species	Source(s)
LD50 (Oral)	1850 mg/kg	Rat	[8]
LD50 (Dermal)	> 5000 mg/kg	Rabbit	[8]
LC50 (Inhalation)	11.1 mg/L (vapor)	Not Specified	[4]
IDLH (Immediately Dangerous to Life or Health)	1500 ppm	Human	[5][9]

## Occupational Exposure Limits

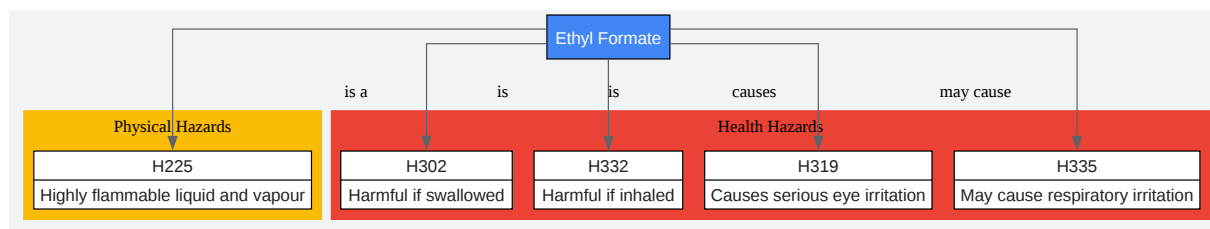
To ensure personnel safety, various regulatory bodies have established occupational exposure limits (OELs) for **ethyl formate**.

Table 3: Occupational Exposure Limits for **Ethyl Formate**

Organization	Limit	Value
OSHA (PEL)	TWA	100 ppm (300 mg/m <sup>3</sup> )[9]
NIOSH (REL)	TWA	100 ppm (300 mg/m <sup>3</sup> )[9]
ACGIH (TLV)	TWA	100 ppm (303 mg/m <sup>3</sup> )[9]

## Globally Harmonized System (GHS) Classification

The GHS provides a standardized approach to hazard communication. The classification for **ethyl formate** is visualized in the diagram below, highlighting its primary hazards.[10][11]



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GHS Hazard Classification for **Ethyl Formate**.

## Experimental Protocols

The safety data sheets for **ethyl formate** reference standardized experimental protocols for determining its properties. Below are the methodologies for key cited experiments.

### Partition Coefficient (n-octanol/water): OECD Test Guideline 117

This guideline specifies the HPLC method for the determination of the partition coefficient (Pow).

Methodology:

- **Principle:** The logarithm of the partition coefficient (log Pow) is determined by measuring the retention time of the substance in a reversed-phase high-performance liquid chromatography (HPLC) system. The retention time is correlated with the known log Pow values of reference substances.
- **Apparatus:** A standard HPLC system equipped with a pump, a sample injection system, a reversed-phase column (e.g., C18), a detector (e.g., UV-Vis), and a data recording system.
- **Procedure:**

- A series of reference compounds with well-documented log Pow values are injected into the HPLC system to create a calibration curve of retention time versus log Pow.
- **Ethyl formate** is then injected under the same conditions.
- The retention time of **ethyl formate** is measured.
- The log Pow of **ethyl formate** is calculated from its retention time using the calibration curve.<sup>[7]</sup>
- Data Analysis: The capacity factor (k) is calculated for each reference substance and **ethyl formate**. A graph of log k versus log Pow for the reference substances is plotted. The log Pow of **ethyl formate** is then determined by interpolation from this graph.

## Biodegradability: OECD Test Guideline 301D (Ready Biodegradability: Closed Bottle Test)

This test evaluates the ready biodegradability of a chemical substance by aerobic microorganisms.

### Methodology:

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated and incubated in a completely filled, closed bottle with no headspace. The degradation is followed by the analysis of dissolved oxygen over a 28-day period.
- Apparatus: Glass bottles with ground-glass stoppers, equipment for measuring dissolved oxygen (e.g., Winkler titration or an oxygen electrode), and a temperature-controlled incubator.
- Procedure:
  - A defined concentration of **ethyl formate** is added to a mineral salt medium inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge).
  - The solution is dispensed into a series of BOD bottles, which are then completely filled and sealed.

- Control bottles without the test substance are also prepared.
- The bottles are incubated in the dark at a constant temperature (e.g., 20°C).
- The dissolved oxygen concentration in replicate bottles is measured at the start of the test and at regular intervals over 28 days.
- Data Analysis: The percentage of biodegradation is calculated from the difference in oxygen consumption between the test bottles and the control bottles, expressed as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches a degradation level of >60% ThOD within a 10-day window during the 28-day test period.[7]

## Personal Protective Equipment (PPE) and Handling

Given the hazards associated with **ethyl formate**, strict adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.



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Recommended PPE and Handling Procedures for **Ethyl Formate**.

## First Aid Measures

In the event of exposure to **ethyl formate**, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures for **Ethyl Formate** Exposure

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist.	[4][10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[10]

## Spill and Disposal Procedures

Proper management of spills and the disposal of **ethyl formate** are essential to prevent environmental contamination and ensure safety.

### Spill Response

- Evacuate and Isolate: Immediately evacuate the area and isolate the spill or leak.[12]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[10]
- Ventilate: Ensure adequate ventilation.[10]
- Containment: Contain the spill with inert absorbent material (e.g., sand, earth).[12]

- Collection: Collect the absorbed material into a suitable, closed container for disposal.[8]

## Disposal

**Ethyl formate** and its contaminated materials must be disposed of as hazardous waste.[13]

This should be done through a licensed disposal company in accordance with local, state, and federal regulations.[10] Do not allow the product to enter drains or waterways.[11]

This technical guide provides a comprehensive overview of the material safety of **ethyl formate**, intended to support safe laboratory practices. Researchers, scientists, and drug development professionals are encouraged to consult the full Safety Data Sheet (SDS) for this chemical prior to its use.

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## References

- 1. grokipedia.com [grokipedia.com]
- 2. Ethyl formate | HCOOC2H5 | CID 8025 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl formate - Sciencemadness Wiki [sciencemadness.org]
- 4. merckmillipore.com [merckmillipore.com]
- 5. ETHYL FORMATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. vigon.com [vigon.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. Ethyl formate - IDLH | NIOSH | CDC [cdc.gov]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. axxence.de [axxence.de]
- 12. alphachem.ca [alphachem.ca]
- 13. nj.gov [nj.gov]



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